

Introduction: The Significance of Functionalized Nitropyridines

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Compound of Interest

Compound Name: 2-bromo-3-methyl-4-nitroPyridine

CAS No.: 79055-55-3

Cat. No.: B1280534

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The pyridine scaffold is a cornerstone in medicinal chemistry and materials science, with a significant percentage of FDA-approved drugs containing this N-heterocycle.[1][2][3] Among the vast array of pyridine derivatives, nitropyridines stand out as exceptionally versatile precursors for a wide range of bioactive molecules, including those with antitumor, antiviral, and anti-neurodegenerative properties.[1][3] The nitro group, a potent electron-withdrawing moiety, not only imparts specific biological activities but also modulates the reactivity of the pyridine ring, making these compounds valuable intermediates in organic synthesis.[4]

This guide focuses on a specific, highly functionalized derivative: **2-bromo-3-methyl-4-nitropyridine**. The strategic placement of a bromine atom (a versatile handle for cross-coupling reactions), a methyl group (an electron-donating group), and a nitro group on the pyridine ring makes this molecule a subject of considerable interest for theoretical and experimental investigation. Understanding its structural, electronic, and spectroscopic properties through computational chemistry provides a predictive framework for its reactivity and potential applications, guiding its use in the synthesis of novel chemical entities.

As a senior application scientist, this guide aims to provide an in-depth analysis grounded in theoretical principles, elucidating the causality behind its predicted properties and reactivity. We

will delve into the computational methodologies used to study this molecule, present its predicted spectroscopic and electronic characteristics, and discuss its potential as a valuable building block in drug discovery and materials science.

Molecular Structure and Synthesis Overview

The unique arrangement of substituents in **2-bromo-3-methyl-4-nitropyridine** dictates its chemical behavior.

Caption: Molecular structure of **2-bromo-3-methyl-4-nitropyridine**.

Representative Synthesis Protocol

While the primary focus of this guide is theoretical, understanding the synthesis provides context. A common route to substituted nitropyridines involves the functionalization of a pre-existing pyridine ring. The synthesis of the isomeric 4-bromo-2-methyl-3-nitropyridine provides a relevant example of the chemical transformations involved.

Protocol: Synthesis of 4-bromo-2-methyl-3-nitropyridine^[5]

- **Reactant Mixture:** In a pressure vessel, combine 2-methyl-3-nitropyridin-4-ol (1.0 eq) and phosphorus oxybromide (POBr_3) (6.7 eq).
- **Reaction:** Heat the mixture to 140°C and maintain for 3 hours. The phosphorus oxybromide acts as the brominating agent, replacing the hydroxyl group.
- **Workup:** Cool the reaction mixture and carefully pour it into a biphasic mixture of chloroform and ice water.
- **Extraction:** Separate the organic layer and wash it sequentially with water and a saturated sodium bicarbonate solution to neutralize any remaining acid.
- **Purification:** Dry the organic layer over magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The resulting crude product can be further purified by column chromatography on silica gel.

This protocol highlights a robust method for introducing a bromine atom onto the pyridine ring, a key step that would be necessary in the synthesis of the title compound.

Theoretical and Computational Methodologies

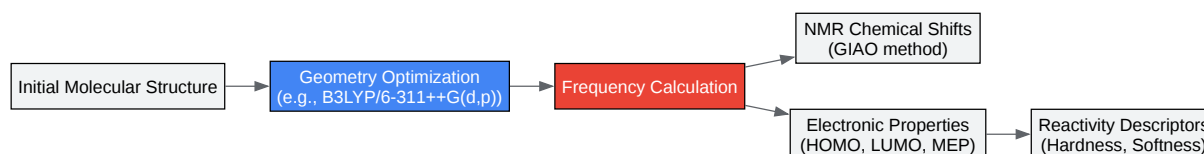
Computational chemistry, particularly Density Functional Theory (DFT), has become an indispensable tool for predicting the properties of molecules before their synthesis.[6][7] DFT methods provide a balance between computational cost and accuracy, making them ideal for studying molecules of this size.

Core Principles of DFT in Molecular Analysis

DFT calculations are used to solve the Schrödinger equation for a molecule, providing information about its electronic structure. The choice of a functional (e.g., B3LYP) and a basis set (e.g., 6-311++G(d,p)) is crucial for obtaining accurate results.[8]

- B3LYP (Becke, 3-parameter, Lee-Yang-Parr): A hybrid functional that combines Hartree-Fock exchange with DFT exchange-correlation. It is widely used for its accuracy in predicting molecular geometries and vibrational frequencies.
- 6-311++G(d,p): A Pople-style basis set. The numbers indicate the number of Gaussian functions used to describe the core and valence orbitals. The symbols indicate the addition of diffuse functions (++) for describing anions and weak interactions, and polarization functions (d,p) for describing bond anisotropy.

The workflow for a theoretical analysis typically involves geometry optimization, frequency calculations, and the calculation of various electronic properties.



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Caption: Workflow for theoretical analysis of molecular properties.

Structural and Spectroscopic Analysis

DFT calculations allow for the prediction of key structural parameters and spectroscopic data, which can be compared with experimental results for validation.

Predicted Geometric Parameters

Geometry optimization at the B3LYP/6-311++G(d,p) level of theory would provide the equilibrium geometry of **2-bromo-3-methyl-4-nitropyridine**. The table below presents expected bond lengths and angles based on calculations for similar substituted pyridines.

Parameter	Predicted Value	Justification
Bond Lengths (Å)		
C-Br	~1.89	Typical C(sp ²)-Br bond length.
C-NO ₂	~1.48	Influenced by the aromatic ring.
N-O (in NO ₂)	~1.23	Partial double bond character.
C-C (ring)	1.38 - 1.41	Aromatic C-C bonds.
C-N (ring)	1.33 - 1.35	Aromatic C-N bonds.
Bond Angles (°)		
C-C-Br	~121	Steric influence of adjacent groups.
C-C-NO ₂	~118	Steric and electronic effects.
O-N-O	~125	Characteristic of a nitro group.

These are predicted values and should be validated by experimental X-ray crystallography.

Predicted Vibrational Spectroscopy (IR & Raman)

Vibrational frequency calculations can predict the IR and Raman spectra. The table below summarizes the expected vibrational modes for the key functional groups.

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Expected Intensity
Aromatic C-H	Stretching	3100 - 3000	Medium
Methyl C-H	Stretching	2980 - 2920	Medium
C=C, C=N	Ring Stretching	1600 - 1450	Strong
NO ₂	Asymmetric Stretch	~1550	Strong
NO ₂	Symmetric Stretch	~1350	Strong
C-Br	Stretching	700 - 600	Medium

Theoretical frequencies are often scaled by a factor (e.g., ~0.96 for B3LYP) to better match experimental data due to the harmonic approximation used in calculations.^[9]

Predicted NMR Spectroscopy

The Gauge-Including Atomic Orbital (GIAO) method is used to predict NMR chemical shifts.^[9]

The electron-withdrawing nitro group and bromine atom, along with the electron-donating methyl group, create a distinct electronic environment for each nucleus.

Nucleus	Predicted Chemical Shift (δ , ppm)	Rationale
¹ H NMR		
H-5	~7.2 - 7.4	Influenced by the adjacent nitro group.
H-6	~8.3 - 8.5	Deshielded by the adjacent ring nitrogen.
-CH ₃	~2.4 - 2.6	Typical range for a methyl group on an aromatic ring.
¹³ C NMR		
C-2	~145 - 150	Attached to electron-withdrawing Br and N.
C-3	~130 - 135	Attached to the methyl group.
C-4	~150 - 155	Attached to the strongly electron-withdrawing nitro group.
C-5	~120 - 125	Influenced by the adjacent nitro group.
C-6	~152 - 157	Adjacent to the ring nitrogen.
-CH ₃	~18 - 22	Typical chemical shift for a methyl carbon.

Predicted shifts are relative to a standard (e.g., TMS) and may vary slightly with the solvent used in experimental measurements.[\[10\]](#)[\[11\]](#)

Electronic Properties and Reactivity

The electronic properties of a molecule, particularly the frontier molecular orbitals (HOMO and LUMO), are key to understanding its reactivity.[\[12\]](#)

Frontier Molecular Orbitals (HOMO & LUMO)

- HOMO (Highest Occupied Molecular Orbital): Represents the ability to donate an electron. A higher HOMO energy indicates a better electron donor.
- LUMO (Lowest Unoccupied Molecular Orbital): Represents the ability to accept an electron. A lower LUMO energy indicates a better electron acceptor and greater susceptibility to nucleophilic attack.[\[12\]](#)
- HOMO-LUMO Gap (ΔE): The energy difference between the HOMO and LUMO. A smaller gap indicates higher chemical reactivity and lower kinetic stability.[\[8\]](#)

Property	Predicted Value (eV)	Significance
HOMO Energy	~ -7.0 to -7.5	Indicates moderate electron-donating ability.
LUMO Energy	~ -3.0 to -3.5	Low energy suggests susceptibility to nucleophilic attack.
HOMO-LUMO Gap (ΔE)	~ 4.0	Indicates a moderately reactive molecule.

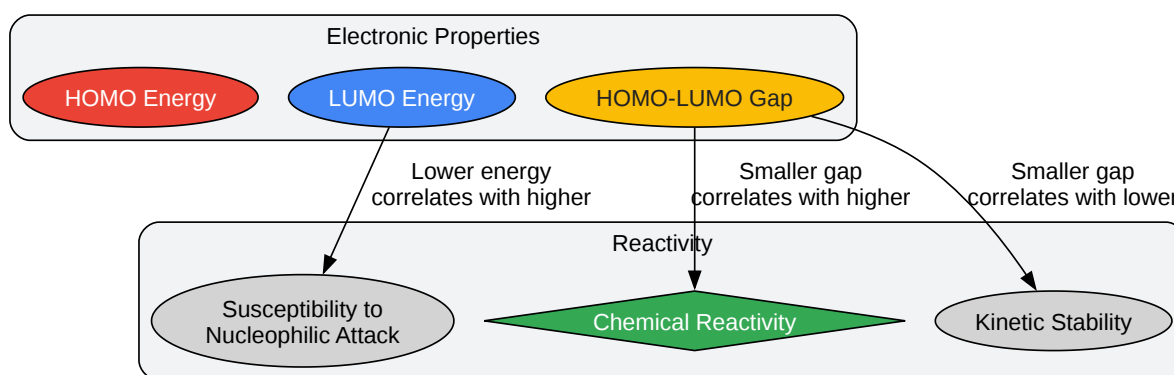
The presence of the nitro group significantly lowers the LUMO energy, making the pyridine ring electron-deficient and prone to nucleophilic aromatic substitution (S_NAr) reactions.[\[13\]](#)

Molecular Electrostatic Potential (MEP)

An MEP map visually represents the electrostatic potential on the surface of a molecule.

- Red regions (negative potential): Electron-rich areas, susceptible to electrophilic attack. These are expected around the oxygen atoms of the nitro group and the ring nitrogen.
- Blue regions (positive potential): Electron-poor areas, susceptible to nucleophilic attack. These are expected on the hydrogen atoms and near the carbon atoms of the pyridine ring, particularly C-2 and C-6.

The MEP map would confirm that the most likely sites for nucleophilic attack are the carbon atoms of the pyridine ring, facilitated by the electron-withdrawing nature of the attached groups.



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Caption: Relationship between electronic properties and chemical reactivity.

Potential Applications in Drug Development and Materials Science

The theoretical insights into the structure and reactivity of **2-bromo-3-methyl-4-nitropyridine** highlight its potential as a versatile building block.

- **Medicinal Chemistry:** Nitropyridine derivatives have shown promise as antimicrobial and anticancer agents.[14] The title compound can serve as a starting material for creating libraries of novel compounds. The reactive bromine atom at the 2-position is a prime site for introducing various functional groups via cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), while the nitro group at the 4-position can be reduced to an amine for further derivatization.[4]
- **Materials Science:** Aromatic systems with both electron-donating (methyl) and electron-accepting (nitro) groups can exhibit significant nonlinear optical (NLO) properties.[9]

Theoretical calculations of properties like the dipole moment and hyperpolarizability can predict the NLO potential of materials derived from this scaffold.

Conclusion

Theoretical studies, primarily using Density Functional Theory, provide a powerful and predictive lens through which to examine **2-bromo-3-methyl-4-nitropyridine**. This in-depth analysis of its optimized geometry, predicted spectroscopic signatures, and electronic properties collectively portrays a molecule with a rich and versatile chemical profile. The low-lying LUMO energy and distinct electronic landscape highlight its susceptibility to nucleophilic substitution, making it an attractive intermediate for synthetic chemists. The combination of a reactive bromine handle, a modifiable nitro group, and the inherent biological relevance of the pyridine core positions this compound as a valuable scaffold for the development of novel pharmaceuticals and functional materials. Further experimental validation of these theoretical predictions will undoubtedly pave the way for its application in diverse scientific fields.

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